

CS640 safety data sheet and handling precautions

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Compound of Interest

Compound Name: CS640
Cat. No.: B10860823

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A Guide to the Safe Handling of CS640

Disclaimer: The identifier "**CS640**" is associated with multiple products, including academic courses and various chemical formulations. This guide focuses on the safety and handling of SRM 640f (Silicon Powder), a standard reference material from the National Institute of Standards and Technology (NIST), as a representative example that researchers and scientists might encounter. It is crucial to verify the specific identity of the material you are working with and consult its specific Safety Data Sheet (SDS).

Section 1: Product Identification and Properties

This section summarizes the key physical and chemical properties of SRM 640f (Silicon Powder).

Property	Value
CAS Number	7440-21-3
EC Number (EINECS)	231-130-8
Physical State	Solid (Powder)
Autoignition Temperature	780 °C (1436 °F)
Initial Boiling Point	2355 °C (4271 °F)
Lower Explosive Limit (LEL)	160 g/m ³
Flash Point	Not Applicable

Section 2: Hazard Identification and Safety

Precautions

SRM 640f is classified as a Flammable Solid, Category 2.^[1] The primary hazards are fire and explosion, particularly when the powder is dispersed in the air.

Hazard Statements:

- H228: Flammable solid.^[1]

Precautionary Statements:

- P210: Keep away from heat, sparks, open flames, and hot surfaces. – No smoking.^[1]
- P280: Wear protective gloves, protective clothing, and eye protection.^[1]
- P370 + P378: In case of fire: Use dry powder for metal fires or other appropriate media for extinction.^[1]

Section 3: Handling and Storage

Proper handling and storage are critical to mitigating the risks associated with silicon powder.

Handling:

- Avoid generating dust.[1]
- Use in a well-ventilated area.
- Ground all equipment to prevent static discharge.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. For tasks that may generate significant dust, a respirator may be necessary.

Storage:

- Store in a cool, dry, well-ventilated area.
- Keep containers tightly closed.
- Store away from incompatible materials such as acids, halogens, metal carbides, metal salts, metals, and oxidizing materials.[1]

Section 4: Emergency Procedures

Fire Fighting Measures:

- Suitable Extinguishing Media: Dolomite, dry powder for metal fires, dry sand, graphite, soda ash, sodium chloride.[1]
- Unsuitable Extinguishing Media: Water.[1]
- Specific Hazards: Dust/air mixtures may ignite or explode.[1]
- Protective Equipment: Wear full protective clothing and a NIOSH-approved self-contained breathing apparatus (SCBA).[1]

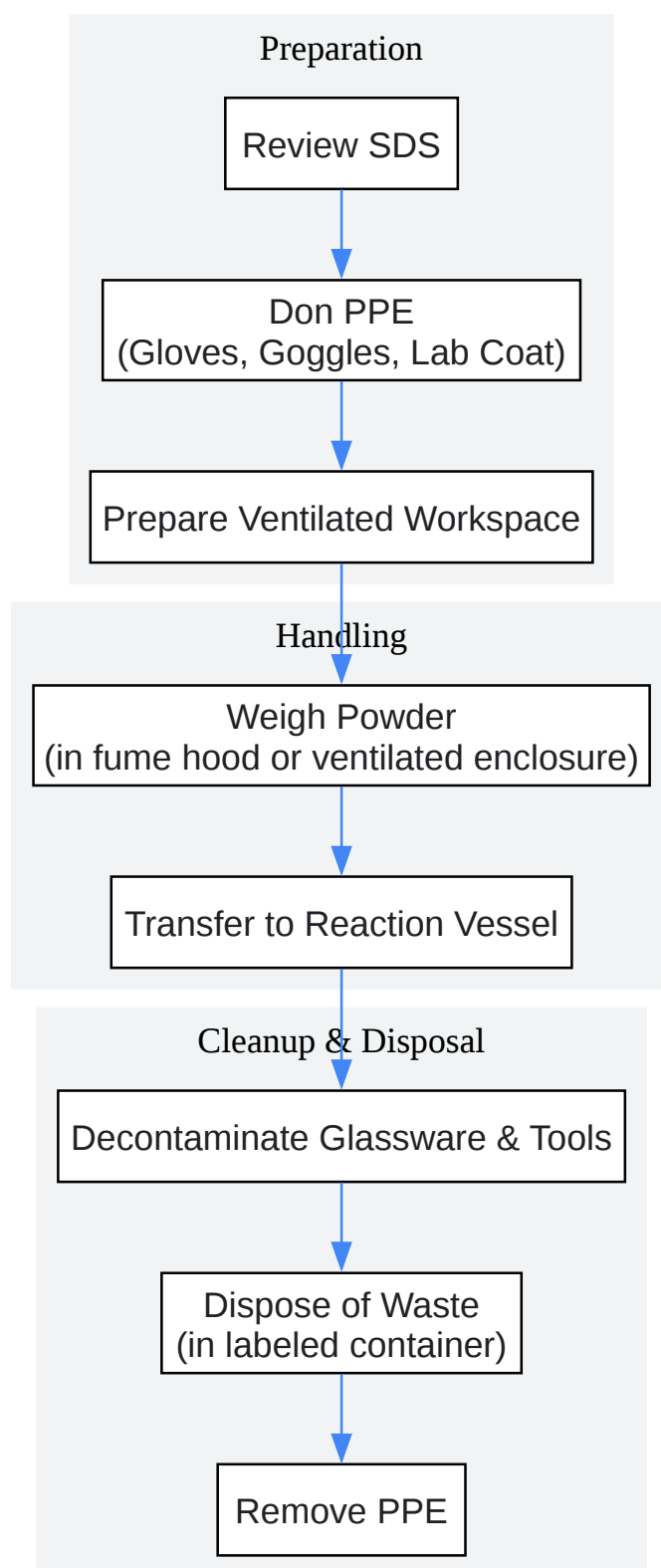
Accidental Release Measures:

- Eliminate all ignition sources.
- Avoid breathing dust.
- Carefully sweep or scoop up the material to avoid creating dust clouds.

- Place in a suitable, labeled container for disposal.
- Clean the spill area thoroughly.

Section 5: Experimental Workflow for Handling Powdered Substances

The following diagram illustrates a general workflow for safely handling a powdered chemical substance like SRM 640f in a laboratory setting.



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Caption: General workflow for handling powdered chemical reagents.

Note on Signaling Pathways and Experimental Protocols: No specific signaling pathways or detailed experimental protocols for "CS640" as a drug development compound were identified in the initial search. The information provided is based on the safety data for a standard reference material. Researchers should consult literature specific to their field of study for relevant experimental designs.

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References

- [1. tsapps.nist.gov](https://tsapps.nist.gov) [tsapps.nist.gov]
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